

Bazedoxifene N-Oxide: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bazedoxifene N-Oxide

Cat. No.: B602038

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **Bazedoxifene N-Oxide**, a significant metabolite of the selective estrogen receptor modulator (SERM), Bazedoxifene. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, analytical detection, and the relevant biological pathways of its parent compound.

Core Compound Data

Bazedoxifene N-Oxide is recognized primarily as an oxidative degradation product and a metabolite of Bazedoxifene.^[1] Its key identifiers are summarized below for easy reference.

Parameter	Value	Reference
CAS Number	1174289-22-5	[1] [2] [3]
Molecular Formula	C ₃₀ H ₃₄ N ₂ O ₄	[2]
Molecular Weight	486.6 g/mol	

Analytical Methodology: Detection in Human Urine

A validated method for the detection and quantification of Bazedoxifene and its metabolites, including **Bazedoxifene N-Oxide**, in human urine has been established using liquid

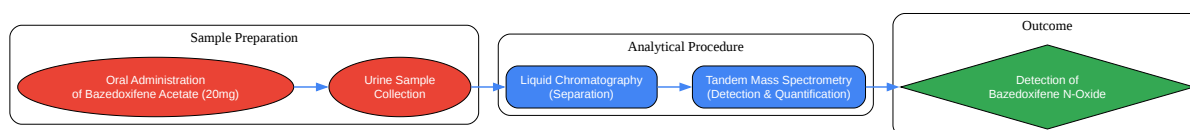
chromatography-tandem mass spectrometry (LC-MS/MS). This protocol is crucial for pharmacokinetic and metabolic studies.

Experimental Protocol: LC-MS/MS Analysis

A high-resolution liquid chromatography-tandem mass spectrometric method has been developed for the identification of Bazedoxifene and its metabolites in human urine for doping control purposes.

- **Sample Preparation:** Urine samples were collected from male volunteers following oral administration of 20 mg Bazedoxifene acetate.
- **Chromatography:** Liquid chromatography was employed to separate the analyte from the biological matrix.
- **Mass Spectrometry:** Tandem mass spectrometry was used for the detection and quantification of Bazedoxifene, **Bazedoxifene N-Oxide**, and Bazedoxifene glucuronoconjugates.
- **Results:** The method demonstrated a limit of detection of less than 0.2 ng/mL. Urinary excretion profiles revealed small quantities of free Bazedoxifene and **Bazedoxifene N-Oxide**, with Bazedoxifene glucuronide being the predominant metabolite.

The workflow for this analytical procedure can be visualized as follows:



[Click to download full resolution via product page](#)

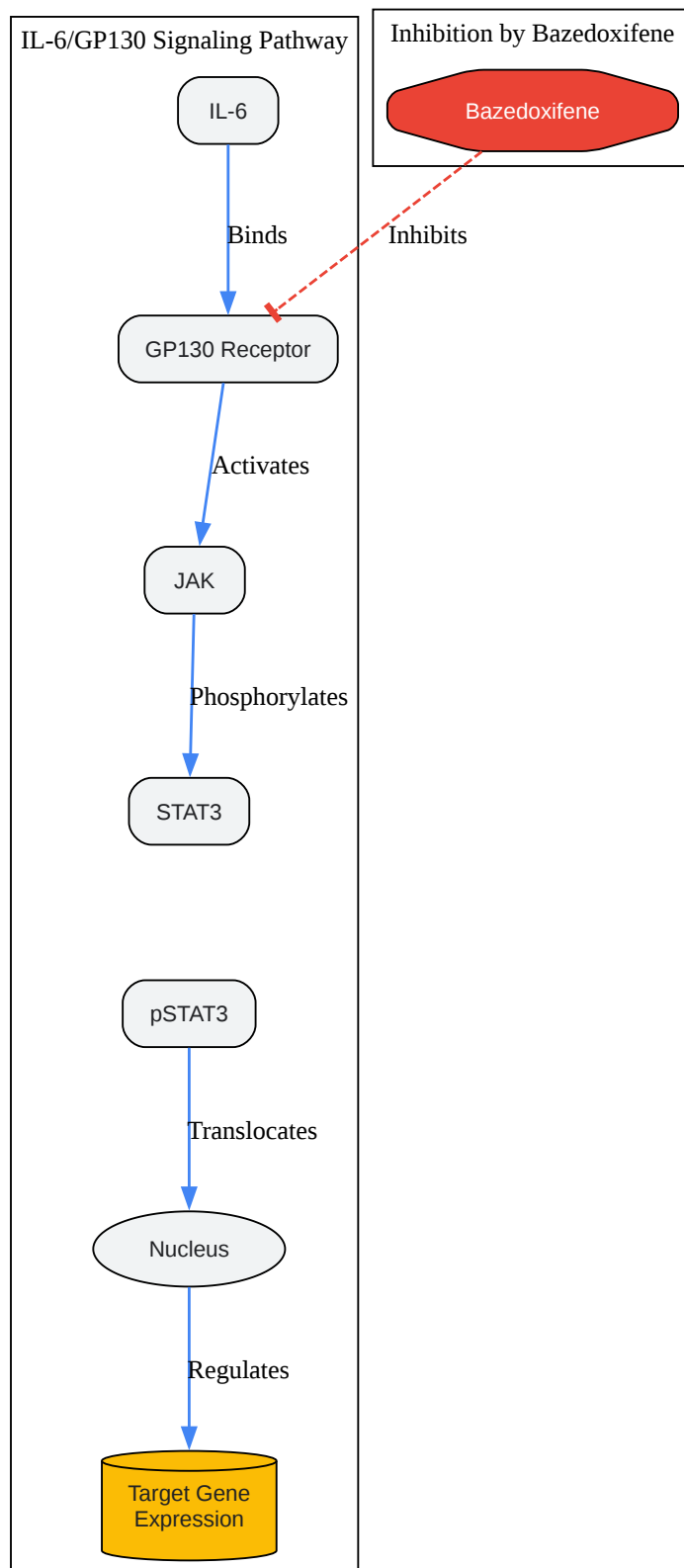
Workflow for the detection of **Bazedoxifene N-Oxide** in urine.

Signaling Pathway of Bazedoxifene

While specific signaling studies on **Bazedoxifene N-Oxide** are not readily available, understanding the mechanism of the parent compound, Bazedoxifene, is critical. Bazedoxifene has been identified as a novel inhibitor of the Interleukin-6 (IL-6)/glycoprotein 130 (GP130) signaling pathway, which plays a crucial role in various cellular processes, including inflammation and cancer progression.

Bazedoxifene exerts its effect by binding to GP130, which in turn inhibits the downstream signaling cascade, primarily the Janus kinase/signal transducer and activator of transcription 3 (JAK/STAT3) pathway. This inhibition leads to the downregulation of STAT3 phosphorylation and its nuclear translocation, subsequently affecting the expression of target genes involved in cell proliferation, survival, and migration.

The key steps in this signaling pathway and the inhibitory action of Bazedoxifene are illustrated in the following diagram:



[Click to download full resolution via product page](#)

Inhibition of the IL-6/GP130 signaling pathway by Bazedoxifene.

Conclusion

Bazedoxifene N-Oxide is a key metabolite of Bazedoxifene, and its detection is feasible through established analytical methods. While further research is needed to elucidate the specific biological activities of **Bazedoxifene N-Oxide**, the well-documented role of its parent compound as an inhibitor of the IL-6/GP130/STAT3 signaling pathway provides a strong foundation for future investigations. The information and protocols presented in this guide are intended to support and facilitate ongoing research in this area.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bazedoxifene N-oxide | CAS No- 1174289-22-5 [chemicea.com]
- 2. pharmaceresearch.com [pharmaceresearch.com]
- 3. Bazedoxifene-N-Oxide | CAS No- 1174289-22-5 | Simson Pharma Limited [simsonpharma.com]
- To cite this document: BenchChem. [Bazedoxifene N-Oxide: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602038#bazedoxifene-n-oxide-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com